

# An In-depth Technical Guide to 4-Bromo-6-methyl-1H-indole

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## Compound of Interest

Compound Name: **4-Bromo-6-methyl-1H-indole**

Cat. No.: **B1292435**

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This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-Bromo-6-methyl-1H-indole**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**4-Bromo-6-methyl-1H-indole** is a halogenated indole derivative. The presence of the bromine atom and the methyl group on the indole scaffold significantly influences its chemical reactivity and biological activity.

Property	Value	Reference
Molecular Formula	C9H8BrN	<a href="#">[1]</a>
Molecular Weight	210.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	885520-48-9	<a href="#">[1]</a>

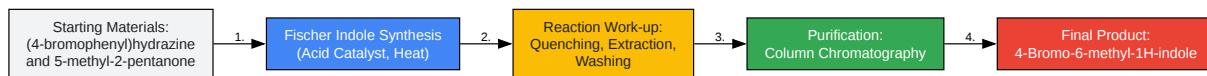
## Experimental Protocols

Detailed experimental procedures for the synthesis and handling of **4-Bromo-6-methyl-1H-indole** are crucial for its application in research and development.

**Synthesis of 4-Bromo-6-methyl-1H-indole:**

A common synthetic route to **4-Bromo-6-methyl-1H-indole** involves the Fischer indole synthesis. The general workflow for such a synthesis is outlined below.

DOT Script for Synthesis Workflow:



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Caption: General workflow for the synthesis of **4-Bromo-6-methyl-1H-indole**.

Detailed Methodology:

- Reaction Setup: (4-bromophenyl)hydrazine hydrochloride and 5-methyl-2-pentanone are combined in a suitable solvent, such as ethanol or acetic acid.
- Acid Catalysis: A strong acid, like sulfuric acid or polyphosphoric acid, is added to catalyze the reaction.
- Heating: The reaction mixture is heated to reflux for several hours to facilitate the cyclization and formation of the indole ring.
- Work-up: Upon completion, the reaction is cooled and neutralized. The product is then extracted into an organic solvent (e.g., ethyl acetate), washed with brine, and dried over anhydrous sodium sulfate.
- Purification: The crude product is purified by column chromatography on silica gel to yield pure **4-Bromo-6-methyl-1H-indole**.

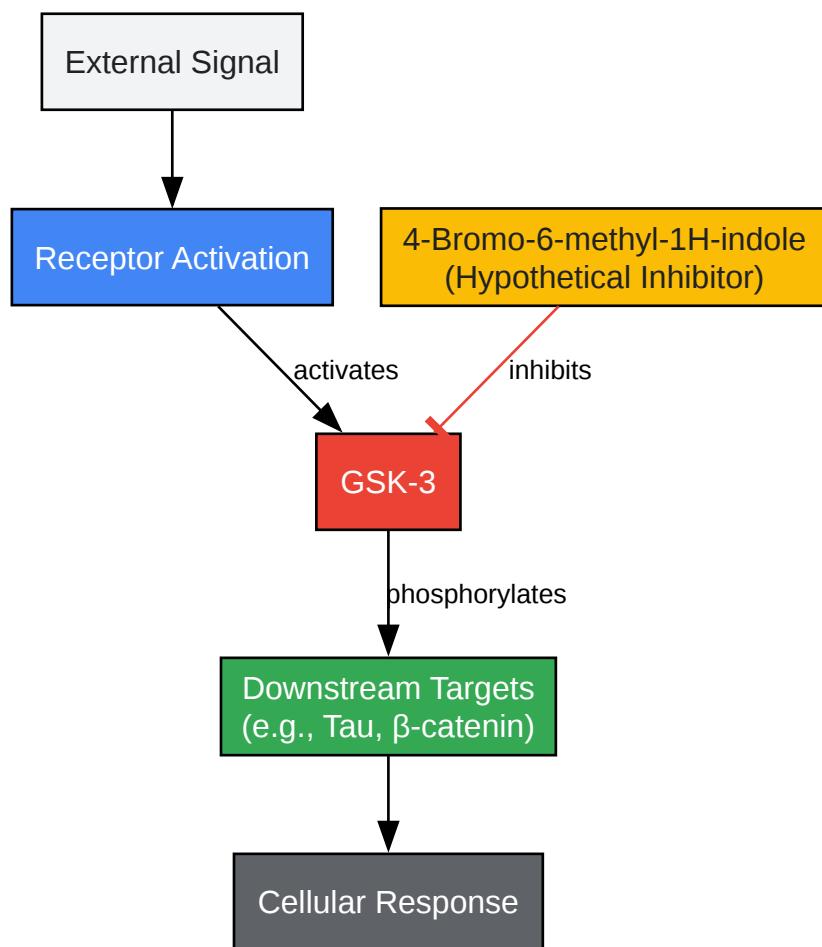
Handling and Storage:

**4-Bromo-6-methyl-1H-indole** should be stored in a cool, dry, and dark place under an inert atmosphere to prevent degradation.<sup>[1]</sup> Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

## Potential Signaling Pathway Involvement

While specific signaling pathways involving **4-Bromo-6-methyl-1H-indole** are not extensively documented, its structural similarity to other bromoindoles suggests potential interactions with pathways regulated by kinases, such as Glycogen Synthase Kinase 3 (GSK-3). 4-Bromoindole, a related compound, has been studied for its potential as a GSK-3 inhibitor.[4]

DOT Script for a Hypothetical Signaling Pathway:



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Caption: Hypothetical inhibition of the GSK-3 signaling pathway.

This guide serves as a foundational resource for the study and application of **4-Bromo-6-methyl-1H-indole**. Further research is necessary to fully elucidate its biological activities and potential therapeutic uses.

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## References

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